

# A Technical Guide to the Physicochemical Properties of 2-Methylbutanoic Anhydride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Methylbutanoic anhydride

Cat. No.: B074736

[Get Quote](#)

This technical guide provides an in-depth overview of the boiling point and density of **2-methylbutanoic anhydride** (CAS No: 1519-23-9), a key reagent in organic synthesis.<sup>[1][2]</sup> The document is intended for researchers, scientists, and professionals in the field of drug development and specialty chemical manufacturing. It details the methodologies for determining these critical physical properties and presents relevant chemical synthesis workflows.

## Core Properties of 2-Methylbutanoic Anhydride

**2-Methylbutanoic anhydride**, also known as 2-methylbutyric anhydride, is an organic compound derived from 2-methylbutyric acid.<sup>[2]</sup> It is a colorless to pale yellow liquid with a characteristic odor.<sup>[2]</sup> Its primary utility lies in its reactivity in acylation reactions, serving as a precursor for the synthesis of various esters and amides, which are foundational in the production of pharmaceuticals and agrochemicals.<sup>[2]</sup> The branched alkyl structure of the molecule influences its physical properties, such as boiling point and solubility.<sup>[2]</sup>

## Quantitative Data Summary

The boiling point and density of **2-methylbutanoic anhydride** are crucial parameters for its handling, purification, and application in chemical reactions. The following table summarizes these properties as reported in the literature.

Physical Property	Value	Conditions
Boiling Point	259.5 °C	at 760 mmHg
180-182 °C	at 5 mmHg	
60 °C	at 0.2 mmHg	
Density	0.955 g/cm <sup>3</sup>	Not Specified
0.934 g/mL	at 25 °C	

Data sourced from ChemNet and Sigma-Aldrich.[\[1\]](#)[\[3\]](#)

## Experimental Protocols

Accurate determination of boiling point and density is fundamental for the characterization and quality control of chemical substances. The following sections detail standard laboratory procedures for these measurements.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[\[4\]](#)[\[5\]](#) This physical constant is indicative of a substance's volatility and purity.[\[6\]](#)

#### 1. Capillary Method (Siwoloboff's Method)

This micro method is suitable for small quantities of liquid.

- Apparatus: Thiele tube, thermometer, capillary tube (sealed at one end), small test tube (fusion tube), heating bath fluid (e.g., paraffin oil), and a heat source.[\[5\]](#)
- Procedure:
  - A small amount of the **2-methylbutanoic anhydride** is placed in the fusion tube.[\[6\]](#)
  - A capillary tube, sealed at one end, is inverted and placed into the liquid in the fusion tube.[\[6\]](#)[\[7\]](#)

- The fusion tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.[6]
- The assembly is placed in a Thiele tube filled with a heating bath fluid.[5]
- The Thiele tube is heated gently and uniformly.[6] As the temperature rises, air trapped in the capillary tube will escape as a stream of bubbles.
- Heating is stopped when a rapid and continuous stream of bubbles emerges from the capillary tube.[6]
- The temperature at which the liquid begins to enter the capillary tube upon cooling is recorded as the boiling point.[5]

## 2. Simple Distillation Method

This method is used for larger volumes and can also serve as a purification step.

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, and a heat source.[4]
- Procedure:
  - At least 5 mL of the **2-methylbutanoic anhydride** is placed in the distillation flask along with boiling chips.[4]
  - The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm leading to the condenser.
  - The flask is heated, and the liquid is brought to a boil.
  - The temperature is recorded when the vapor temperature stabilizes during the collection of the distillate. This stable temperature is the boiling point.[4] It is also recommended to record the barometric pressure for accuracy.[4]

## Determination of Density

Density is defined as the mass of a substance per unit of volume ( $\rho = m/V$ ).[8] It is a fundamental physical property that is sensitive to temperature.[9]

## 1. Gravimetric Method (Pycnometer/Density Bottle)

This method provides high accuracy for liquid density measurements.

- Apparatus: A pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube), and an analytical balance.[\[9\]](#)
- Procedure:
  - The mass of the clean, dry, and empty pycnometer is accurately determined ( $m_1$ ).
  - The pycnometer is filled with the **2-methylbutanoic anhydride**, ensuring no air bubbles are present. The stopper is inserted, and any excess liquid is carefully wiped from the outside. The mass of the pycnometer filled with the sample is determined ( $m_2$ ).
  - The pycnometer is emptied, cleaned, and filled with a reference liquid of known density (e.g., distilled water) at the same temperature. Its mass is then determined ( $m_3$ ).
  - The density of the sample is calculated using the formula:  $\rho_{\text{sample}} = [(m_2 - m_1) / (m_3 - m_1)] * \rho_{\text{reference}}$

## 2. Buoyancy Method (Archimedes' Principle)

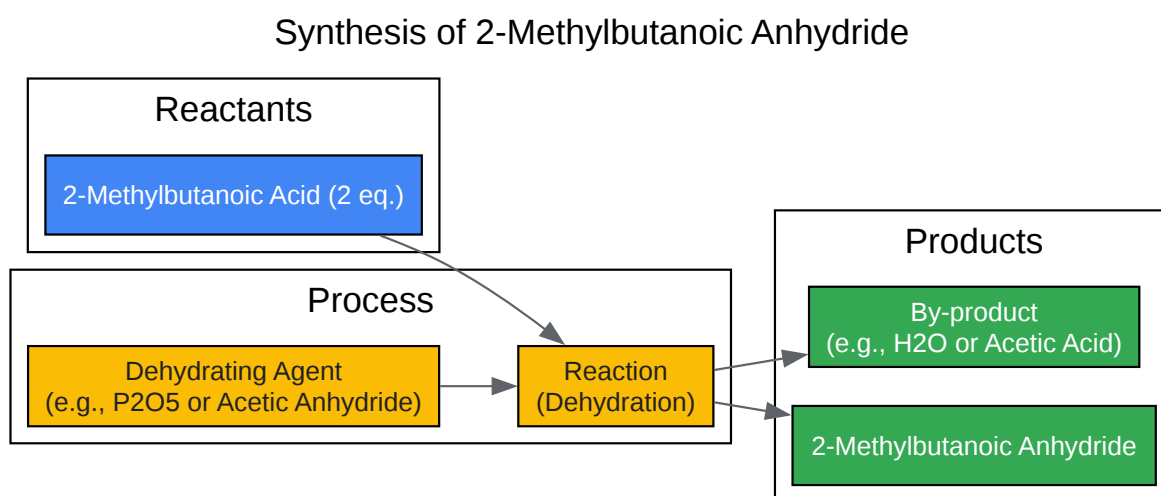
This technique involves measuring the buoyant force on an object of known volume when immersed in the liquid.[\[10\]](#)

- Apparatus: An analytical balance, a sinker of known volume (e.g., a glass plummet), and a temperature-controlled liquid bath.[\[10\]](#)
- Procedure:
  - The sinker is weighed in air.
  - The sinker is then weighed while fully submerged in the **2-methylbutanoic anhydride**.  
[\[10\]](#)
  - The difference in weight is equal to the weight of the displaced liquid.

- The density is calculated by dividing the mass of the displaced liquid by the known volume of the sinker.[10]

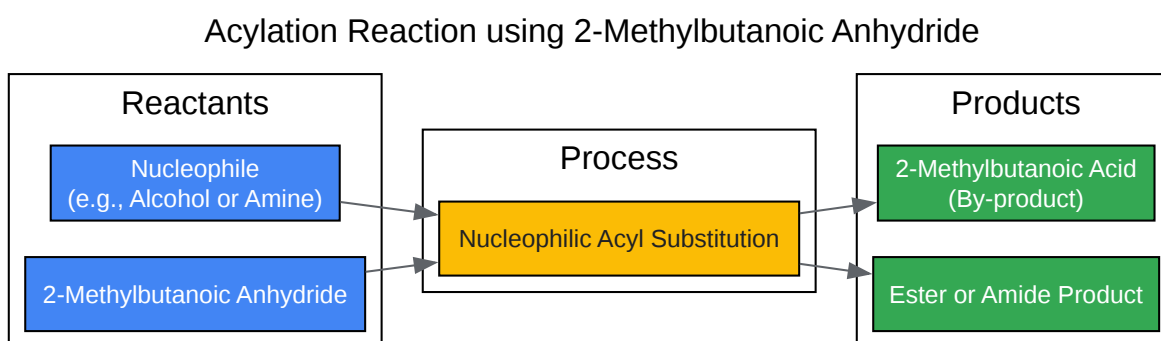
## Logical and Experimental Workflows

The following diagrams illustrate the synthesis of **2-methylbutanoic anhydride** and its subsequent use in a common chemical reaction.



[Click to download full resolution via product page](#)

Caption: Synthesis of **2-Methylbutanoic Anhydride** from its corresponding carboxylic acid.



[Click to download full resolution via product page](#)

Caption: General workflow for an acylation reaction involving **2-Methylbutanoic Anhydride**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-methylbutyric anhydride | 1519-23-9 [chemnet.com]
- 2. CAS 1519-23-9: 2-Methylbutyric anhydride | CymitQuimica [cymitquimica.com]
- 3. (S)-(+)-2-甲基丁酸酐 95% | Sigma-Aldrich [sigmaaldrich.com]
- 4. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 5. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 6. Boiling Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 7. byjus.com [byjus.com]
- 8. How to Calculate the Density of a Liquid - Oreate AI Blog [oreateai.com]
- 9. truedyne.com [truedyne.com]
- 10. Density Determination of Solids and Liquids - EAG Laboratories [eag.com]
- To cite this document: BenchChem. [A Technical Guide to the Physicochemical Properties of 2-Methylbutanoic Anhydride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074736#2-methylbutanoic-anhydride-boiling-point-and-density]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)